

A Technical Guide to Ethyl 4-bromobenzoate-d4 for Advanced Research

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Compound of Interest

Compound Name: Ethyl 4-bromobenzoate-d4

Cat. No.: B15557321

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ethyl 4-bromobenzoate-d4**, a deuterated internal standard crucial for precise quantitative analysis in complex matrices. This document outlines its chemical properties, a detailed experimental protocol for its application in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and a proposed synthetic route.

Core Compound Data

Ethyl 4-bromobenzoate-d4 is the deuterium-labeled version of Ethyl 4-bromobenzoate. The incorporation of four deuterium atoms on the benzene ring provides a stable isotopic signature, making it an ideal internal standard for mass spectrometry-based quantification of the parent compound or structurally similar analytes.

Table 1: Physicochemical Properties

Property	Value	Source
Compound Name	Ethyl 4-bromobenzoate-d4	-
CAS Number	787624-25-3	[Calculated]
Molecular Formula	C ₉ H ₅ D ₄ BrO ₂	[Calculated]
Molecular Weight	233.10 g/mol	-
Isotopic Purity	Typically ≥98%	-
Appearance	Colorless to light yellow liquid	[1]
Unlabeled CAS No.	5798-75-4	[2][3][4][5][6][7][8]
Unlabeled Formula	C ₉ H ₉ BrO ₂	[2][4][7][8]
Unlabeled MW	229.07 g/mol	[2][4][7][8]
Boiling Point (unlabeled)	131 °C at 14 mmHg	
Density (unlabeled)	1.403 g/mL at 25 °C	

Application in Quantitative Analysis

Stable isotope-labeled internal standards are the gold standard in quantitative bioanalysis.[1]

Ethyl 4-bromobenzoate-d4, with its four deuterium atoms, serves as an excellent internal standard for the accurate quantification of Ethyl 4-bromobenzoate or other similar small molecule esters in various biological and environmental samples. Its near-identical chemical and physical properties to the analyte ensure it behaves similarly during sample preparation, chromatography, and ionization, thus effectively compensating for matrix effects and variability in the analytical process.

Experimental Protocol: Quantitative Analysis of a Target Analyte by LC-MS/MS

This protocol is adapted from established methods for the quantitative analysis of similar small molecules, such as benzocaine, using a deuterated internal standard.[9]

Objective: To accurately quantify a target analyte (e.g., Ethyl 4-bromobenzoate) in a biological matrix (e.g., human plasma) using **Ethyl 4-bromobenzoate-d4** as an internal standard.

Materials:

- Target Analyte (e.g., Ethyl 4-bromobenzoate)
- **Ethyl 4-bromobenzoate-d4**
- Human Plasma (or other relevant biological matrix)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic Acid (LC-MS grade)
- Water (LC-MS grade)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- LC-MS/MS system with a triple quadrupole mass spectrometer

Procedure:

- Preparation of Stock Solutions (1 mg/mL):
 - Accurately weigh and dissolve the target analyte and **Ethyl 4-bromobenzoate-d4** in methanol to prepare individual stock solutions.
- Preparation of Working Solutions:
 - Prepare serial dilutions of the target analyte stock solution in a 50:50 (v/v) methanol:water mixture to create calibration standards and quality control (QC) samples.

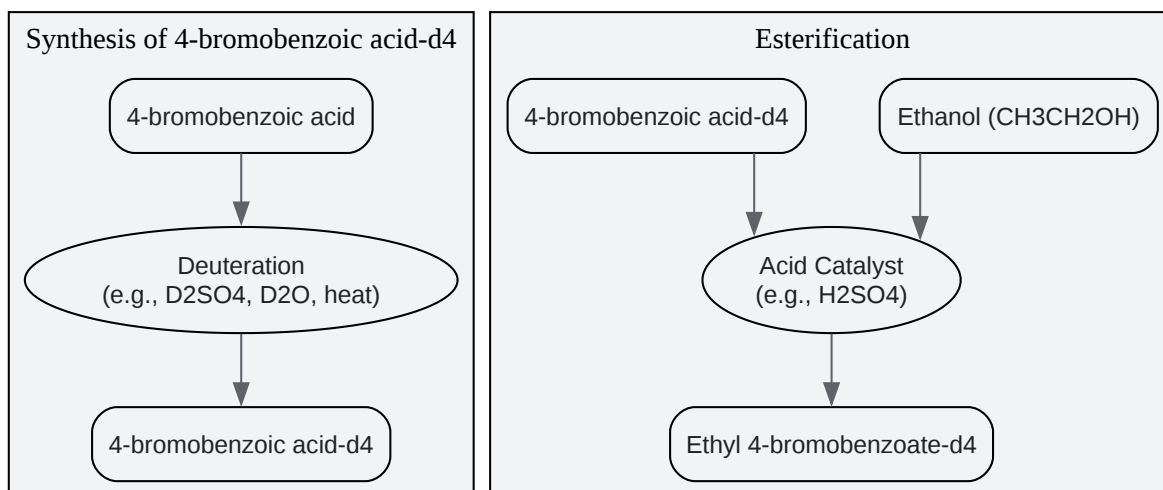
- Dilute the **Ethyl 4-bromobenzoate-d4** stock solution in 50:50 (v/v) methanol:water to prepare an internal standard working solution (e.g., 100 ng/mL).
- Sample Preparation (Protein Precipitation):
 - Aliquot 100 µL of plasma samples (calibration standards, QCs, and unknown samples) into 1.5 mL microcentrifuge tubes.
 - Add 25 µL of the internal standard working solution to all samples except for the blank matrix.
 - Vortex each tube for 10 seconds.
 - Add 300 µL of acetonitrile to each tube to precipitate proteins.
 - Vortex vigorously for 1 minute.
 - Centrifuge the samples at 13,000 rpm for 10 minutes at 4°C.
 - Carefully transfer the supernatant to a new set of tubes or a 96-well plate.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC) Conditions:
 - Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Flow Rate: 0.4 mL/min.
 - Gradient: Start at 5% B, ramp to 95% B over 3 minutes, hold for 1 minute, then return to initial conditions and equilibrate.
 - Injection Volume: 5 µL.
 - Mass Spectrometry (MS) Conditions:

- Ionization Source: Electrospray Ionization (ESI), positive mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Optimize the precursor and product ions for both the target analyte and **Ethyl 4-bromobenzoate-d4**.
- Data Analysis:
 - Integrate the peak areas for the MRM transitions of the analyte and the internal standard.
 - Calculate the peak area ratio (analyte peak area / internal standard peak area).
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
 - Determine the concentration of the analyte in the unknown samples from the calibration curve.

Synthesis of Ethyl 4-bromobenzoate-d4

A specific, detailed synthesis protocol for **Ethyl 4-bromobenzoate-d4** is not readily available in the public domain. However, a plausible synthetic route would involve the esterification of 4-bromobenzoic acid-d4. The deuterated benzoic acid precursor can be synthesized via methods such as electrophilic deuteration of benzoic acid or by deuteration of a suitable precursor followed by conversion to the carboxylic acid.

Proposed Synthetic Scheme:

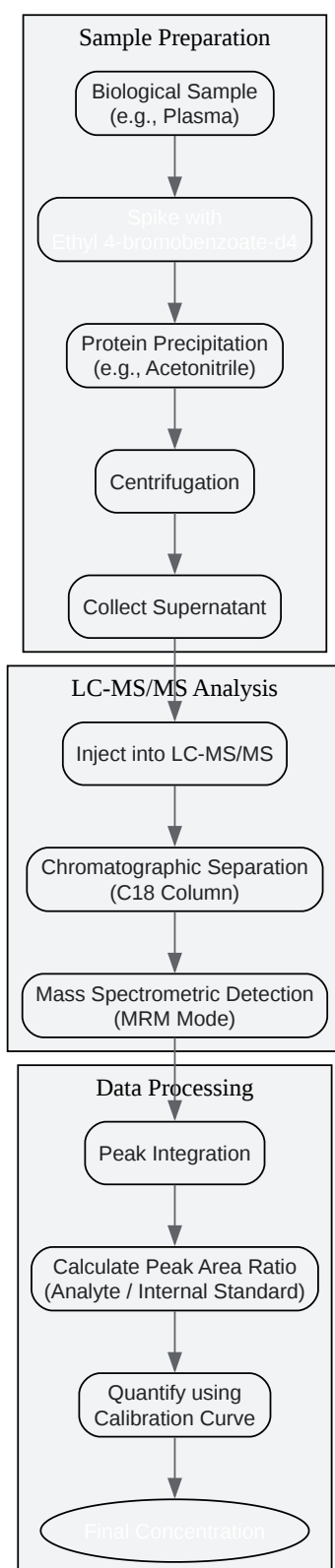


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Caption: Proposed synthesis of **Ethyl 4-bromobenzoate-d₄**.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for a quantitative analysis using **Ethyl 4-bromobenzoate-d₄** as an internal standard.



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Caption: LC-MS/MS quantitative analysis workflow.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [2. scbt.com](https://www.scbt.com) [scbt.com]
- [3. chemsynthesis.com](https://www.chemsynthesis.com) [chemsynthesis.com]
- [4. Ethyl 4-bromobenzoate | C₉H₉BrO₂ | CID 22043 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/Ethyl+4-bromobenzoate) [pubchem.ncbi.nlm.nih.gov]
- [5. cdhfinechemical.com](https://www.cdhfinechemical.com) [cdhfinechemical.com]
- [6. Ethyl 4-bromobenzoate | 5798-75-4](https://www.chemicalbook.com) [chemicalbook.com]
- [7. ETHYL 4-BROMOBENZOATE | CAS 5798-75-4](https://www.matrix-fine-chemicals.com) [matrix-fine-chemicals.com]
- [8. Benzoic acid, 4-bromo-, ethyl ester](https://webbook.nist.gov) [webbook.nist.gov]
- [9. benchchem.com](https://www.benchchem.com) [benchchem.com]
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